

An In-Depth Technical Guide to 1-Acetyl-4-(4-aminophenyl)piperazine

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Compound of Interest

Compound Name: 1-[4-(4-Aminophenyl)piperazin-1-yl]ethanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical classification, properties, and synthesis of 1-Acetyl-4-(4-aminophenyl)piperazine. While direct biological activity data for this specific compound is limited in publicly available research, this guide also explores the known biological activities of the closely related analogue, 1-Acetyl-4-(4-hydroxyphenyl)piperazine, to provide a contextual framework for potential research and development.

Chemical Classification and Properties

1-Acetyl-4-(4-aminophenyl)piperazine is a synthetic organic compound belonging to the phenylpiperazine class. The molecule incorporates a central piperazine ring, which is a six-membered heterocyclic ring containing two nitrogen atoms at opposite positions. One nitrogen atom of the piperazine ring is substituted with an acetyl group, while the other is attached to a p-aminophenyl group.

The presence of the piperazine ring is significant, as this scaffold is a common feature in a wide array of biologically active compounds, including those with antipsychotic, antihistamine, antianginal, antidepressant, anticancer, antiviral, and anti-inflammatory properties. The primary amino group on the phenyl ring and the acetylated nitrogen on the piperazine ring are key functional groups that can be readily modified to generate a library of derivatives with diverse pharmacological profiles.

Table 1: Physicochemical Properties of 1-Acetyl-4-(4-aminophenyl)piperazine

Property	Value	Reference
CAS Number	92394-00-8	[1][2]
Molecular Formula	C ₁₂ H ₁₇ N ₃ O	[1][2]
Molecular Weight	219.29 g/mol	[3]
Melting Point	146-148 °C	[3]
Appearance	Brown powder	
Purity	>97%	[2]
Storage	Room temperature, dry	[3]

Synthesis of 1-Acetyl-4-(4-aminophenyl)piperazine

A detailed experimental protocol for the synthesis of 1-Acetyl-4-(4-aminophenyl)piperazine has been reported. The synthesis is typically achieved through the reduction of a nitro-precursor.

Experimental Protocol: Synthesis via Reduction

A suspension of 4-acetyl-1-(4-nitrophenyl)piperazine (30 g, 0.12 mole) and Raney nickel (2.5 g) in ethanol (500 ml) is hydrogenated at 60 psi (414 kPa) and 40°C for 6 hours, followed by 18 hours at room temperature. The catalyst is then removed by filtration, and the solvent is evaporated under reduced pressure. The resulting residue is crystallized from ethyl acetate to yield 1-Acetyl-4-(4-aminophenyl)piperazine.

This synthetic route provides a reliable method for obtaining the target compound for research purposes.

Biological Activity and Therapeutic Potential

1-Acetyl-4-(4-aminophenyl)piperazine

Direct and specific data on the biological activity, mechanism of action, and associated signaling pathways of 1-Acetyl-4-(4-aminophenyl)piperazine are not extensively available in the current scientific literature. However, its structural features, particularly the phenylpiperazine

core, suggest its potential as a scaffold for the development of neurologically active agents. One supplier notes its use as a starting material in the synthesis of compounds with biological activity, especially those targeting the central nervous system (CNS) such as antipsychotics or analgesics. The rationale is that the piperazine and amino groups may facilitate binding to receptors in the brain.^[3]

Biological Activity of the Analogue: 1-Acetyl-4-(4-hydroxyphenyl)piperazine

In contrast to the aminophenyl derivative, the closely related compound, 1-Acetyl-4-(4-hydroxyphenyl)piperazine (AHPP), has been the subject of more extensive research. It is a known key intermediate in the synthesis of the antifungal drug ketoconazole.^[4] Furthermore, AHPP itself has demonstrated a range of biological activities.

Antifungal and Antibacterial Activity: Research has indicated that 1-Acetyl-4-(4-hydroxyphenyl)piperazine possesses antifungal and antibacterial properties.^[4] Molecular docking studies have been performed to investigate its interaction with various antifungal protein targets.^[5]

Anticancer Activity: Studies have also explored the antiproliferative and cytotoxic effects of 1-Acetyl-4-(4-hydroxyphenyl)piperazine against various cancer cell lines.^[4] The proposed mechanism of action involves the induction of apoptosis and cell cycle arrest.^[4]

It is crucial to emphasize that these findings pertain to the hydroxyphenyl analogue and should be considered as a basis for potential investigation into the biological activities of 1-Acetyl-4-(4-aminophenyl)piperazine, rather than as direct evidence of its own efficacy.

Experimental Workflows and Logical Relationships

The synthesis of 1-Acetyl-4-(4-aminophenyl)piperazine can be represented as a straightforward chemical transformation.

Synthesis of 1-Acetyl-4-(4-aminophenyl)piperazine

Starting Material

4-acetyl-1-(4-nitrophenyl)piperazine

Reagents and Conditions

Raney Nickel, Ethanol
Hydrogenation (60 psi, 40°C)

Product

1-Acetyl-4-(4-aminophenyl)piperazine

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